

# Proper Disposal of Bromochloroacetonitrile: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Bromochloroacetonitrile

Cat. No.: B024974

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For immediate reference, this guide provides essential safety and logistical information for the proper handling and disposal of **Bromochloroacetonitrile** (BCAN). Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

**Bromochloroacetonitrile** is a halogenated organic compound that requires specific handling and disposal protocols due to its potential hazards. As with all laboratory chemicals, a thorough review of the Safety Data Sheet (SDS) is the first and most critical step before handling this substance.<sup>[1][2][3]</sup>

## Immediate Safety and Handling Precautions

When working with **Bromochloroacetonitrile**, it is imperative to use a chemical fume hood to prevent inhalation of vapors.<sup>[1][4]</sup> Personal protective equipment (PPE) is mandatory to avoid skin and eye contact.<sup>[1][4][5]</sup> Symptoms of exposure may include irritation of the skin, eyes, and mucous membranes.<sup>[6]</sup>

Required Personal Protective Equipment (PPE):

- **Gloves:** Nitrile gloves are recommended.<sup>[1]</sup>
- **Eye Protection:** Chemical safety goggles or a face shield.<sup>[1][4][5]</sup>
- **Protective Clothing:** A lab coat and closed-toe shoes are required.<sup>[1]</sup> For handling larger quantities or in the event of a spill, disposable Tyvek-type sleeves or a full suit may be

necessary.[6]

In case of accidental exposure, follow these first aid measures immediately:

- Skin Contact: Wash the affected area with soap and plenty of water and seek immediate medical attention.[5][7]
- Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so. Continue rinsing and get medical attention.[5][7][8]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.[7][8]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[5][6]

## Spill Management

In the event of a **Bromochloroacetonitrile** spill, the following steps should be taken:

- Evacuate and Ventilate: Immediately alert others in the vicinity and evacuate the area. Ensure the area is well-ventilated, preferably within a chemical fume hood.[2]
- Containment: For small spills, use an inert absorbent material, such as vermiculite or sand, to contain the substance.
- Cleanup: Carefully collect the absorbent material and place it in a sealed, vapor-tight plastic bag or other appropriate container for disposal as hazardous waste.[2][6]
- Decontamination: Clean the spill area with a soap and water solution.[6]
- Large Spills: For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department or emergency services.[2][9]

## Proper Disposal Procedure

Under no circumstances should **Bromochloroacetonitrile** or any halogenated organic compounds be disposed of down the drain.[1][2] These substances are toxic and harmful to the

environment.

#### Step-by-Step Disposal Protocol:

- **Waste Segregation:** **Bromochloroacetonitrile** is a halogenated organic compound. It must be collected separately from non-halogenated organic waste.[1][2][10] Mixing halogenated and non-halogenated waste streams increases disposal costs and complexity.[3]
- **Waste Container Selection:** Use a designated, compatible waste container, typically a glass or high-density polyethylene (HDPE) bottle, for collecting halogenated organic waste.[4][11] The container must have a secure, tight-fitting lid to prevent the release of vapors.[2][4]
- **Labeling:** Clearly label the waste container with "Halogenated Organic Waste" and list "**Bromochloroacetonitrile**" as a constituent.[2][4][10] The label should also include appropriate hazard warnings such as "Toxic" and "Corrosive".[4][6][8]
- **Storage:** Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong acids, bases, and oxidizing agents.[8][11] The storage location should be a designated satellite accumulation area.[3]
- **Disposal Request:** Once the container is full or ready for disposal, contact your institution's EHS department to arrange for a hazardous waste pickup.[9] Do not attempt to dispose of the chemical waste yourself.

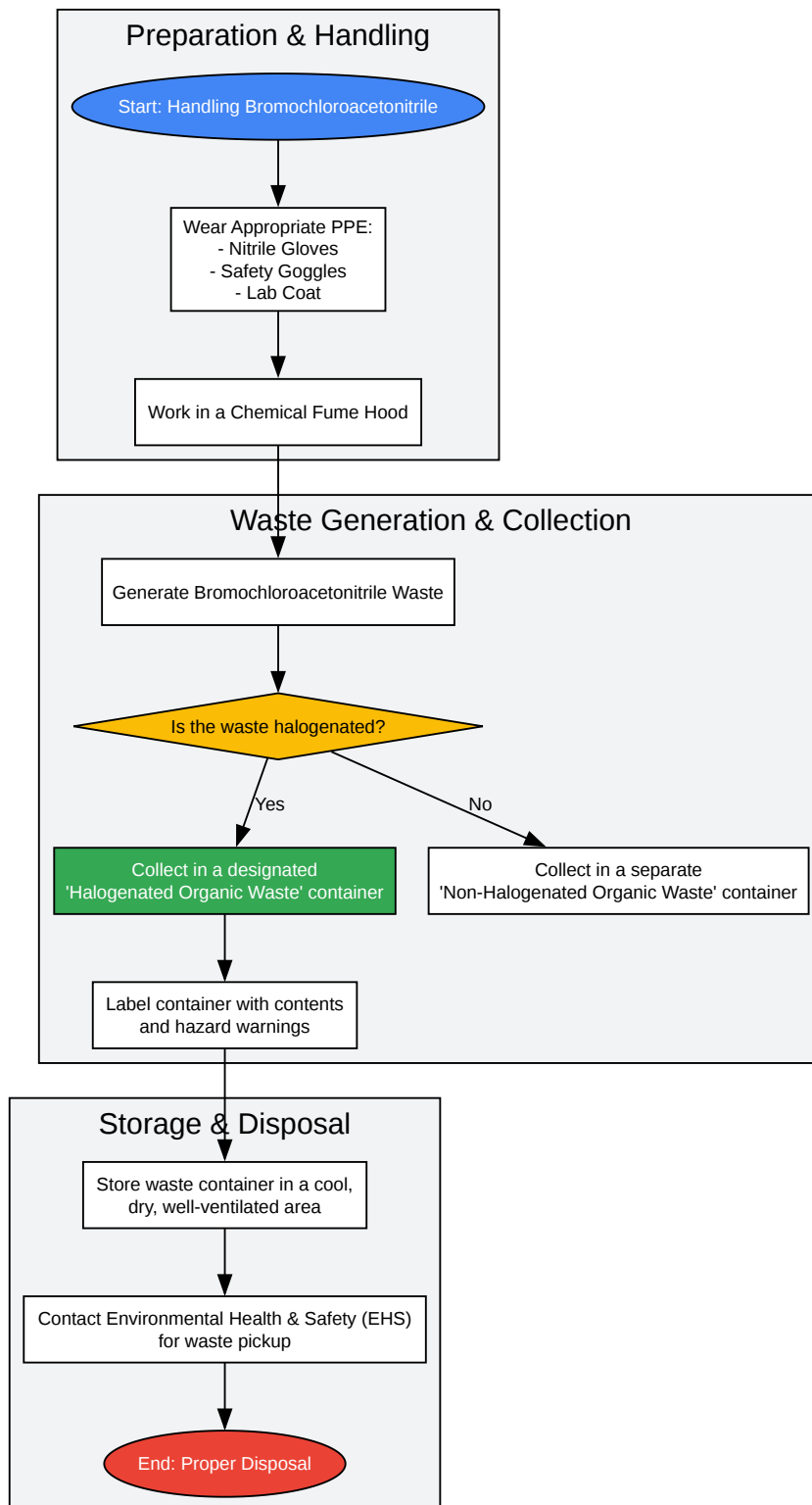
## Quantitative Data Summary

Parameter	Value/Information	Source
DOT Hazard Class	8 (Corrosive Liquid)	[6][8]
Subsidiary Hazard Class	6.1 (Toxic)	[8]
UN Number	UN2922	[8]
Boiling Point	148 - 150 °C / 298 - 302 °F @ 760 mmHg	[8]
Flash Point	> 110 °C / > 230 °F	[8]

## Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Bromochloroacetonitrile**.

## Bromochloroacetonitrile Disposal Workflow

[Click to download full resolution via product page](#)Caption: Disposal workflow for **Bromochloroacetonitrile**.

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